

# Application Notes and Protocols: Hydrolysis of 2-Phenylacetonitrile to Phenylacetic Acid

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## Compound of Interest

Compound Name: 2-phenylacetonitrile

Cat. No.: B1602554

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## Introduction

Phenylacetic acid is a key intermediate in the synthesis of various pharmaceuticals, including penicillins, as well as in the fragrance and agrochemical industries. A common and effective method for its preparation is the hydrolysis of **2-phenylacetonitrile** (benzyl cyanide). This document provides detailed protocols for the acid-catalyzed hydrolysis of **2-phenylacetonitrile** to phenylacetic acid, along with comparative data and visualizations to aid researchers in the successful application of this transformation.

## Chemical Reaction Pathway

The hydrolysis of **2-phenylacetonitrile** to phenylacetic acid proceeds in two main steps: the hydration of the nitrile to form phenylacetamide, followed by the hydrolysis of the amide to phenylacetic acid and ammonia (or ammonium salt under acidic conditions).

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